

2-Chloro-3-ethyl-7-fluoroquinoline chemical properties and structure

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Compound of Interest

Compound Name: 2-Chloro-3-ethyl-7-fluoroquinoline

CAS No.: 1031928-09-2

Cat. No.: B12639250

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Technical Guide: 2-Chloro-3-ethyl-7-fluoroquinoline

Executive Summary & Structural Analysis

2-Chloro-3-ethyl-7-fluoroquinoline (CAS: 1031928-09-2) is a tri-substituted quinoline scaffold characterized by a distinct electronic and steric profile. It serves as a "privileged structure" in medicinal chemistry, offering a versatile template for nucleophilic aromatic substitution (

) and palladium-catalyzed cross-coupling reactions.

Structural Specifications

Feature	Detail
IUPAC Name	2-Chloro-3-ethyl-7-fluoroquinoline
Molecular Formula	
Molecular Weight	225.65 g/mol
Core Scaffold	Quinoline (Benzo[b]pyridine)
Substituents	[1][2][3][4][5][6][7][8][9] • C2-Cl: Highly reactive electrophilic center (Leaving Group). • C3-Ethyl: Lipophilic steric modulator. • C7-F: Metabolic blocker / Electronic modulator.
LogP (Calc)	~3.8 (High Lipophilicity)
Topological Polar Surface Area	~12.9

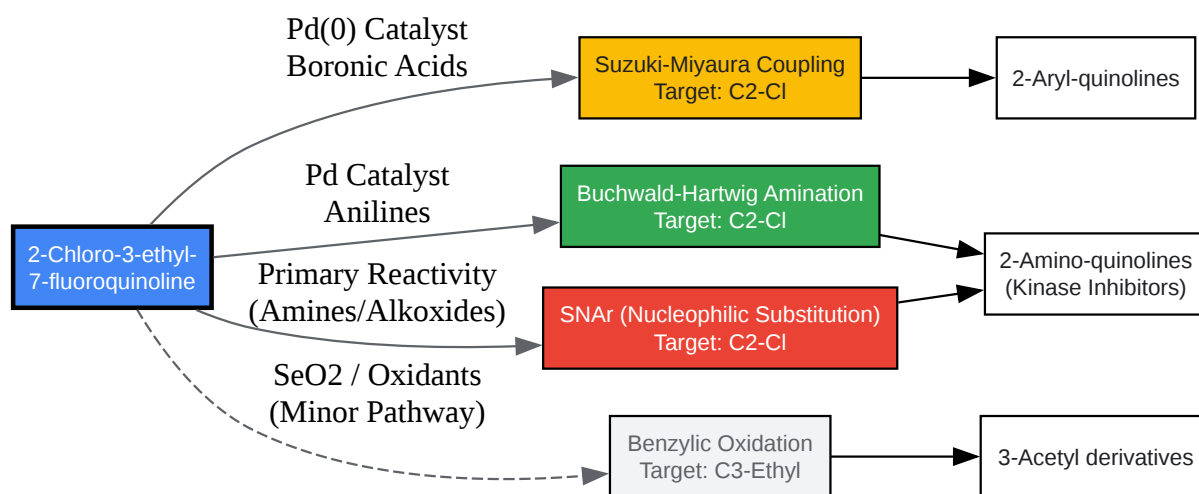
Electronic & Steric Logic

- C2-Chlorine Activation: The ring nitrogen (N1) exerts a strong electron-withdrawing effect, activating the C2 position for reactions.[10] The C2-Cl bond is significantly more labile than the C7-F bond.
- C7-Fluorine Effect: The fluorine atom at C7 is para to the ring nitrogen in the carbocyclic ring. While it deactivates the ring towards electrophilic substitution, it enhances the lipophilicity and metabolic stability of the molecule by blocking the primary site of oxidative metabolism (CYP450 oxidation often occurs at the 7-position in unsubstituted quinolines).[10]
- C3-Ethyl Sterics: Unlike a methyl group, the ethyl group introduces a degree of conformational entropy and steric bulk that can dictate the binding orientation of the molecule in enzyme active sites (e.g., kinase ATP pockets).[10]

Chemical Properties & Reactivity Profile[6][12][13]

The reactivity of **2-Chloro-3-ethyl-7-fluoroquinoline** is dominated by the C2-Chlorine atom. The molecule acts as a heteroaryl electrophile.[10]

Reactivity Map (Graphviz Visualization)



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Caption: Reactivity hierarchy of **2-Chloro-3-ethyl-7-fluoroquinoline**. The C2-Cl bond is the primary handle for functionalization.[10]

Key Reactions

- Nucleophilic Aromatic Substitution (
):
 - Reagent: Primary/Secondary amines, alkoxides, thiols.[10]
 - Mechanism: Addition-Elimination. The nitrogen of the quinoline ring stabilizes the Meisenheimer intermediate.[10]
 - Selectivity: Exclusive to C2 under standard conditions (
). The C7-F bond is stable unless forcing conditions (high temp, strong electron-withdrawing groups at C3) are applied.
- Palladium-Catalyzed Couplings:

- Suzuki-Miyaura: Coupling with aryl boronic acids to form 2-arylquinolines.
- Sonogashira: Coupling with terminal alkynes.
- Note: The C2-Cl is an excellent pseudohalide for oxidative addition to Pd(0).

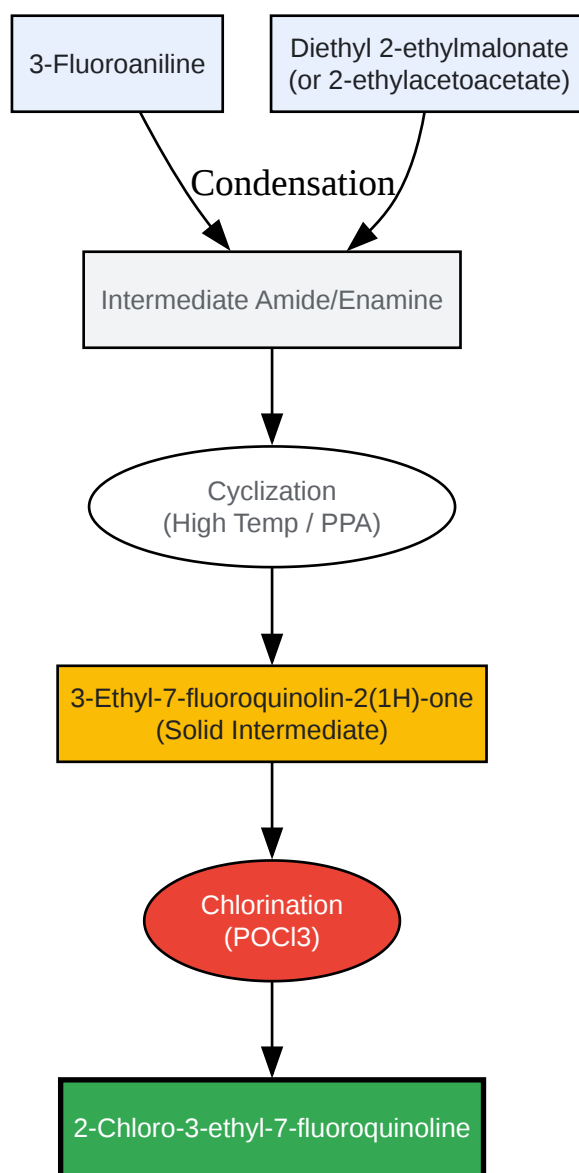
Synthetic Methodologies

The most robust route to **2-Chloro-3-ethyl-7-fluoroquinoline** involves the construction of the quinolone core followed by aromatization/chlorination.

Retrosynthetic Analysis

The molecule is best disconnected at the C2-Cl bond, leading to the 2-quinolone precursor.^[10] This precursor is assembled from 3-fluoroaniline and an appropriate C3-fragment source (e.g., 2-ethylacetoacetate or equivalent).

Synthesis Workflow (Graphviz Visualization)



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Caption: Synthetic pathway via the 2-quinolone intermediate, utilizing POCl₃ for the final aromatization step.

Detailed Experimental Protocol

Objective: Synthesis of **2-Chloro-3-ethyl-7-fluoroquinoline** from 3-ethyl-7-fluoroquinolin-2(1H)-one.

Reagents:

- 3-Ethyl-7-fluoroquinolin-2(1H)-one (1.0 eq)
- Phosphorus Oxychloride (
) (5.0 eq) - Chlorinating agent & solvent
- Phosphorus Pentachloride (
) (0.1 eq) - Catalyst (Optional)
- Dichloromethane (DCM) - Extraction solvent

Procedure:

- Setup: In a dry round-bottom flask equipped with a reflux condenser and a calcium chloride drying tube, place 3-ethyl-7-fluoroquinolin-2(1H)-one.
- Addition: Carefully add

(neat) to the flask. If the starting material is not fully soluble, the reaction will proceed as a suspension initially.[\[10\]](#) Caution:

is corrosive and reacts violently with water.
- Reaction: Heat the mixture to reflux (

) for 2–4 hours. Monitor by TLC (Eluent: 20% Ethyl Acetate in Hexane). The starting material spot (polar, near baseline) should disappear, replaced by a less polar spot ($R_f \sim 0.6\text{--}0.8$).[\[10\]](#)
- Quenching: Cool the reaction mixture to room temperature. Pour the mixture slowly onto crushed ice with vigorous stirring to hydrolyze excess

. Exothermic reaction.[\[10\]](#)
- Neutralization: Adjust the pH of the aqueous slurry to $\sim 8\text{--}9$ using ammonium hydroxide (

) or saturated

solution.
- Extraction: Extract the aqueous layer with Dichloromethane (

)

mL). Combine organic layers.

- Workup: Wash the organic phase with brine, dry over anhydrous , filter, and concentrate under reduced pressure.
- Purification: The crude residue is typically a tan/off-white solid. Purify via recrystallization from Ethanol/Water or flash column chromatography (Hexane/EtOAc).

Applications in Drug Discovery[11][14]

Kinase Inhibition

The 3-ethyl-7-fluoroquinoline scaffold is a bioisostere for other bicyclic systems found in TKIs.

- Mechanism: The quinoline nitrogen (N1) often acts as a hydrogen bond acceptor in the hinge region of the kinase ATP-binding site.
- 3-Ethyl Role: Fills the hydrophobic pocket (gatekeeper region) without incurring the entropy penalty of a longer alkyl chain.
- 7-Fluoro Role: Modulates the pKa of the quinoline nitrogen (making it less basic than the non-fluorinated analog), which can improve membrane permeability and reduce lysosomal trapping.[10]

Antibacterial Research

While traditional fluoroquinolones (e.g., Ciprofloxacin) are 4-quinolones with fluorine at C6, the 2-chloro-7-fluoro derivatives are valuable intermediates for synthesizing non-classical antibacterial agents or anti-tubercular drugs where the 2-position is substituted with hydrazides or other heterocyclic linkers.

Safety & Handling (MSDS Summary)

Parameter	Hazard Description
GHS Classification	Skin Irrit. 2, Eye Irrit.[10] 2A, STOT SE 3.[10]
Signal Word	WARNING
Handling	Moisture sensitive (C2-Cl can hydrolyze slowly). Store under inert gas (Argon/Nitrogen).
PPE	Nitrile gloves, safety goggles, lab coat.[10] Work in a fume hood.
First Aid	Eye Contact: Rinse immediately with water for 15 min. Skin: Wash with soap and water.

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